

Proper Disposal Procedures for (Rac)-Telinavir

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Compound of Interest

Compound Name: (Rac)-Telinavir

CAS No.: 162679-88-1

Cat. No.: B14150306

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(Rac)-Telinavir is a chemical compound intended for laboratory research purposes. Due to its potential hazards, particularly its toxicity to aquatic life, it is imperative that proper disposal procedures are strictly followed to ensure the safety of laboratory personnel and protect the environment.

Disposal of **(Rac)-Telinavir** must always be conducted in accordance with prevailing country, federal, state, and local regulations.[1] This guide provides essential safety and logistical information based on available safety data sheets and general laboratory chemical handling protocols.

Hazard Profile and Safety Data

(Rac)-Telinavir is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] This high aquatic toxicity is a critical factor in determining the appropriate disposal route, strictly prohibiting its release into the sanitary sewer system.

Hazard Classification	GHS Code	Description	Citation
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.	[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.	[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.	[1]

Step-by-Step Disposal Protocol

The mandated disposal method for **(Rac)-Telinavir** is through an approved chemical waste disposal plant.[1] Under no circumstances should it be disposed of down the drain or in regular solid waste.

Personal Protective Equipment (PPE)

Before handling **(Rac)-Telinavir** waste, ensure you are wearing appropriate PPE, including:

- Safety glasses or face shield[2]
- Chemical-resistant gloves[2]
- Protective clothing, such as a lab coat[2]

Waste Segregation and Collection

- Isolate Waste Streams: Do not mix **(Rac)-Telinavir** waste with non-hazardous materials or other incompatible chemical wastes.[3][4]
- Designated Container: Collect all waste containing **(Rac)-Telinavir**—including unused product, contaminated solutions, and disposable labware (e.g., pipette tips, vials)—in a dedicated, leak-proof hazardous waste container.[3][5]

- Container Management: For liquid waste, leave approximately 10% headspace in the container to allow for vapor expansion.^[5] Keep solid and liquid waste in separate containers.^[5]

Labeling and Storage

- Clear Labeling: The waste container must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**(Rac)-Telinavir**"
 - Associated hazards (e.g., "Toxic," "Hazardous to the Aquatic Environment")
- Secure Storage: Store the sealed waste container in a designated, supervised, and well-ventilated area away from regular lab activity until it is collected.^[5]

Final Disposal

- Professional Disposal: Arrange for the collection of the hazardous waste container through your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor.^{[6][7]}
- Prohibited Methods:
 - DO NOT dispose of **(Rac)-Telinavir** down the drain.^{[1][8]} Its high aquatic toxicity can damage ecosystems.
 - DO NOT dispose of **(Rac)-Telinavir** in the general trash.^[5]

Accidental Spill and Release Protocol

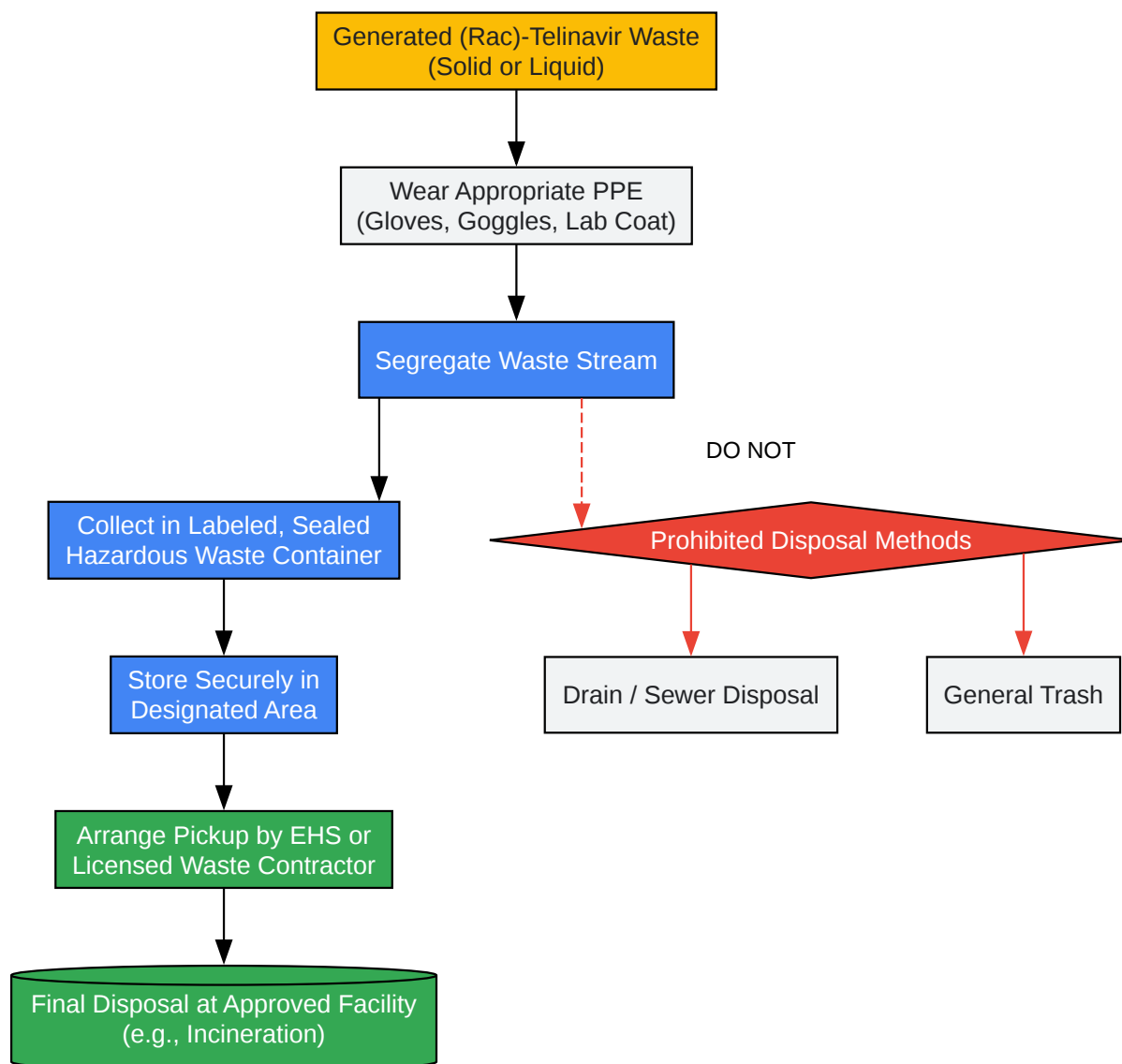
In the event of a spill, the generated cleanup material must be treated as hazardous waste.

- Evacuate and Ventilate: Ensure the area is well-ventilated.^[2]
- Contain Spill: Prevent further leakage and keep the product away from drains or water courses.^[1]

- Absorb and Collect: Absorb liquid spills with an inert, liquid-binding material such as diatomite or universal binders.[1] Sweep up the absorbed material and place it into a designated hazardous waste container.[2]
- Decontaminate: Scrub the affected surfaces and equipment with alcohol.[1]
- Dispose of Waste: All contaminated materials, including PPE, must be disposed of as hazardous waste according to the procedures outlined above.[1]

Disposal Workflow Diagram

The following diagram outlines the correct logical workflow for the disposal of **(Rac)-Telinavir** waste.



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Caption: Workflow for the proper disposal of **(Rac)-Telinavir** waste.

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